

Technical Guide to 2-Cyanobutanoic Acid: Safety and Handling

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Compound of Interest

Compound Name: 2-Cyanobutanoic acid

Cat. No.: B1347372

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **2-Cyanobutanoic acid**. It is intended for informational purposes and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) from a certified supplier. Users should always consult the most current SDS for this compound before handling.

Introduction

2-Cyanobutanoic acid (CAS No. 51789-75-4) is an organic compound featuring both a carboxylic acid and a nitrile functional group.^[1] This bifunctionality makes it a valuable intermediate in the synthesis of various pharmaceutical and agricultural compounds.^[1] Understanding its safety profile and proper handling procedures is crucial for researchers and professionals working with this chemical.

Hazard Identification and Classification

Based on available data, **2-Cyanobutanoic acid** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.

GHS Classification (Anticipated, based on similar compounds):

- Skin Irritation
- Serious Eye Irritation

- May cause respiratory irritation

Signal Word: Warning

Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Cyanobutanoic acid** is presented in the table below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value
Molecular Formula	C5H7NO2
Molecular Weight	113.116 g/mol [2]
CAS Number	51789-75-4 [2]
Boiling Point	266.4°C at 760 mmHg [2]
Flash Point	114.9°C [2]
Density	1.137 g/cm³ [2]
Vapor Pressure	0.0025 mmHg at 25°C [2]
pKa (Predicted)	2.56 ± 0.10 [2]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2-Cyanobutanoic acid**.

Handling:

- Handle in a well-ventilated place.[3]
- Wear suitable protective clothing, including gloves and eye/face protection.[3]
- Avoid contact with skin and eyes.[3]
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-**

Cyanobutanoic acid:

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. If dust or aerosols are generated, a respirator may be necessary.

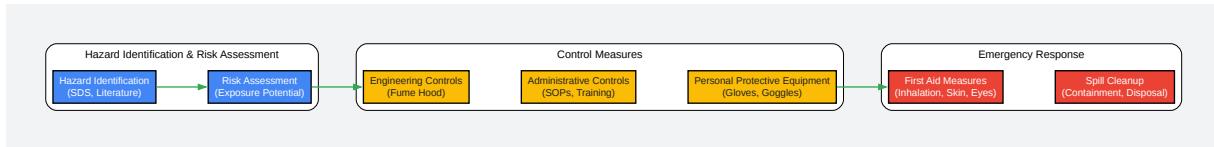
First Aid Measures

In case of exposure to **2-Cyanobutanoic acid**, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

Experimental Protocols: General Chemical Safety Workflow

While specific experimental protocols for **2-Cyanobutanoic acid** are not readily available, a general workflow for handling chemical hazards in a laboratory setting is outlined below. This logical relationship diagram illustrates the key steps from hazard identification to emergency response.



Caption: General Chemical Safety and Handling Workflow.

This diagram illustrates a standard workflow for safely managing chemicals in a laboratory environment, starting with hazard identification and risk assessment, implementing control measures, and being prepared for emergency response. This systematic approach is essential when working with compounds like **2-Cyanobutanoic acid** where comprehensive, specific data may be limited.

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